

Citalopram-d6 robustness testing analytical method

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Compound Focus: Citalopram-d6

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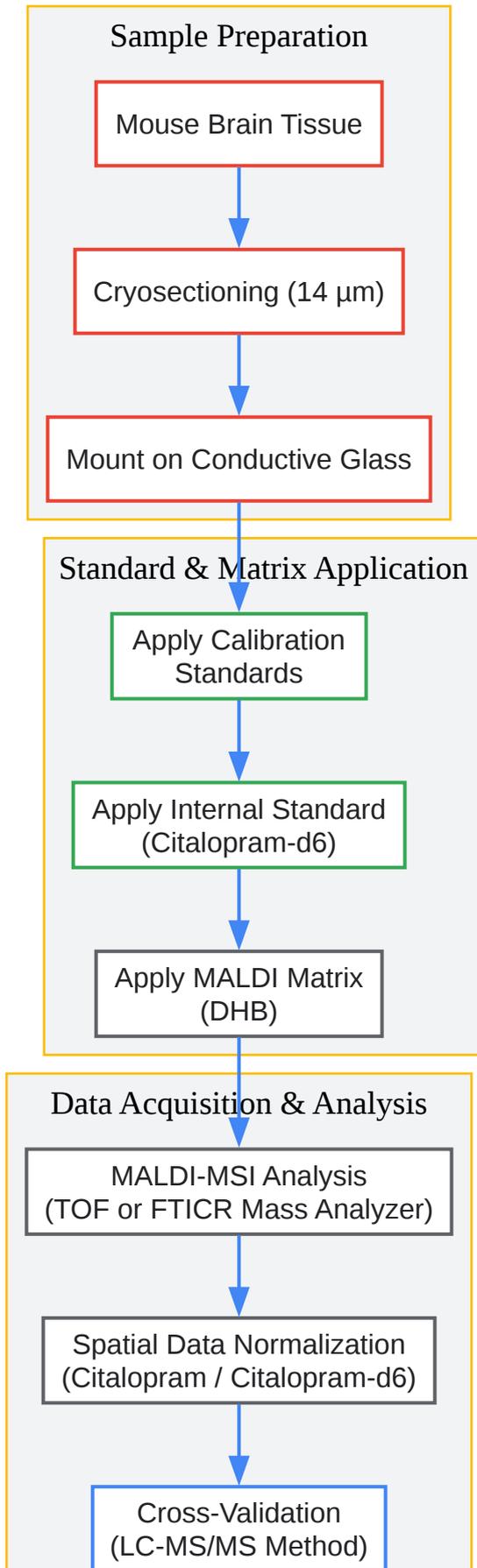
Experimental Protocols & Validation Data

The table below summarizes key methodologies from two studies that used **Citalopram-d6** as an internal standard, following FDA validation guidelines.

Study Focus	Key Experimental Steps	Internal Standard Used	Reported Validation Metrics
Quantitative MALDI-MSI [1]	1. Sample Prep: Mouse brain sections (14 μ m) on conductive glass. 2. Standard Application: Homogeneous application of Citalopram-d6 . 3. Matrix Application: DHB matrix in 50% ACN, 0.2% TFA. 4. Data Acquisition: MALDI-TOF and MALDI-FTICR MS. 5. Data Analysis: Normalization of citalopram signal to Citalopram-d6 .	Citalopram-d6 [1]	Selectivity, Accuracy, Precision, Recovery, Linearity, Sensitivity (LLOQ), Reproducibility, Stability. Results cross-validated with LC-MS/MS method [1].
Turbulent Flow LC-MS/MS [2]	1. Sample Prep: Human serum protein precipitation. 2. Online Extraction: Turbulent flow chromatography. 3. Chromatography: Hypersil Gold C18 column. 4. Detection: TSQ Vantage tandem mass spectrometer. Isotopically labeled internal standards for each analyte [2]	Precision: Intra-assay $\leq 9.2\%$, Inter-assay $\leq 14.8\%$. Linearity: 5–1000 ng/mL for all analytes. Correlation: Strong correlation (R = 0.9929–0.9971) with other LC-MS/MS methods [2].	

Application Workflow for Quantitative MALDI-MSI

The following diagram illustrates the optimized workflow for the quantitative MALDI-MSI method, which robustly incorporated **Citalopram-d6** [1].



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Insights on Citalopram-d6 Performance

Based on the gathered research, here are the key points regarding the use of **Citalopram-d6**:

- **Proven Robustness in Complex Assays:** **Citalopram-d6** was integral to a **fully validated MALDI-MSI method** that was cross-validated against a reference LC-MS/MS method. The results showed no significant difference in measured brain concentrations, demonstrating its reliability for quantitative imaging [1].
- **Role in Normalization:** In the cited study, **Citalopram-d6** was applied homogeneously over the tissue section. This allowed researchers to correct for variations in ionization efficiency and matrix effects across the sample, which is critical for achieving accurate quantification in MALDI-MSI [1].

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References

1. Cross-validated Matrix-Assisted Laser Desorption/Ionization Mass... [pmc.ncbi.nlm.nih.gov]
2. The development and validation of a turbulent flow-liquid ... [sciencedirect.com]

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